1-Chloro-8-fluorooctane IUPAC name and synonyms

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Compound of Interest

Compound Name:	*1-Chloro-8-fluorooctane*
CAS No.:	*593-14-6*
Cat. No.:	*B1604543*

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An In-Depth Technical Guide to **1-Chloro-8-fluorooctane**: Synthesis, Properties, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-Chloro-8-fluorooctane** (CAS No. 593-14-6), a versatile bifunctional haloalkane. Intended for researchers, chemists, and professionals in drug development, this document delves into the compound's nomenclature, physicochemical properties, synthetic routes, reactivity, and applications, with an emphasis on the scientific rationale behind its use as a synthetic building block.

Chemical Identity and Nomenclature

The unambiguous identification of a chemical entity is paramount for scientific communication and regulatory compliance. **1-Chloro-8-fluorooctane** is systematically named according to IUPAC nomenclature, which provides a clear and universally understood descriptor of its molecular structure.

- IUPAC Name: **1-chloro-8-fluorooctane**[1]

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- CAS Registry Number: 593-14-6[1][2][3]
- Molecular Formula: $C_8H_{16}ClF$[2][3][4]
- Molecular Weight: 166.66 g/mol [1][2]
- Canonical SMILES: C(CCCCCl)CCCF[1][3]
- InChIKey: JVNBJLUJOYZINW-UHFFFAOYSA-N[1][3]

The compound is also known by several synonyms in commercial and laboratory settings.

Common Synonyms:

- 8-Fluorooctyl chloride[1][2][4]
- OCTANE, 1-CHLORO-8-FLUORO-[1][2][4]
- 1-fluoro-8-chlorooctane[3]

Caption: 2D representation of **1-Chloro-8-fluorooctane**.

Physicochemical Properties

The physical and chemical properties of **1-Chloro-8-fluorooctane** dictate its behavior in reactions, its handling requirements, and its purification methods. The data presented below are compiled from various chemical databases and supplier specifications.

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Property	Value	Source
Appearance	Colorless liquid	[2][5]
Boiling Point	198.1°C at 760 mmHg	[2][4][5]
Density	0.939 - 0.978 g/cm³	[2][4][5]
Flash Point	75.5°C	[2][4][5]
Refractive Index	1.411 - 1.4266	[2][4][5]
Solubility	Insoluble in water; soluble in organic solvents.	[5]
Vapor Pressure	0.516 mmHg at 25°C	[5]

The Scientific Core: Heterobifunctional Reactivity

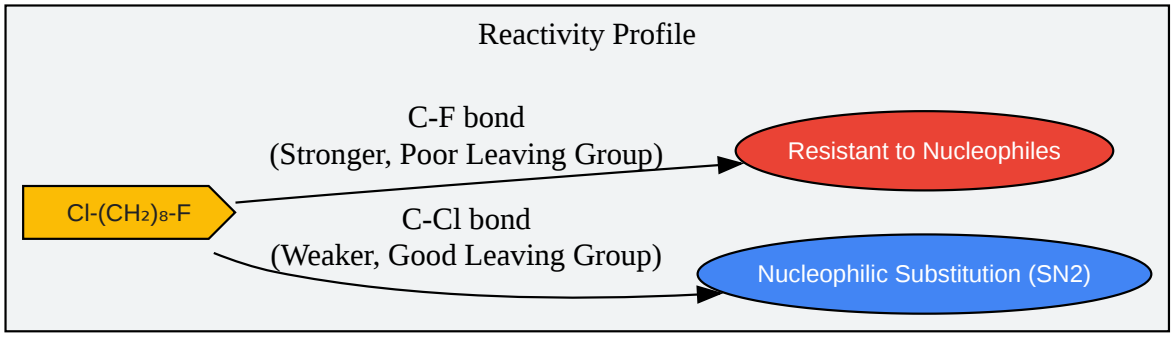
The primary utility of **1-Chloro-8-fluorooctane** in organic synthesis stems from the differential reactivity of the carbon-chlorine (C-Cl) and carbon-fluorine (C-F) bonds. The C-Cl bond is significantly more susceptible to nucleophilic substitution than the robust C-F bond. This disparity allows for selective functionalization at the chlorinated terminus while preserving the fluoride for subsequent transformations.

Causality of Reactivity:

- Bond Strength: The C-F bond is one of the strongest single bonds in organic chemistry (dissociation energy ~485 kJ/mol), whereas the C-Cl bond is considerably weaker (~340 kJ/mol).
- Leaving Group Ability: The chloride ion (Cl^-) is a much better leaving group than the fluoride ion (F^-) in nucleophilic substitution reactions. This is due to its larger size, greater polarizability, and lower basicity compared to fluoride.

This selective reactivity enables a synthetic strategy where the molecule acts as a versatile eight-carbon linker, allowing for orthogonal chemical modifications at each end of the alkyl chain.

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Caption: Differential reactivity of **1-Chloro-8-fluorooctane**.

Synthetic Protocol: A Conceptual Approach

While multiple specific synthetic routes exist, a common and illustrative method involves the transformation of a readily available precursor like 8-fluorooctan-1-ol. The conversion of the terminal alcohol to a chloride is a standard organic transformation. The choice of chlorinating agent is critical for ensuring high yield and compatibility with the existing fluoride moiety.

Objective: To synthesize **1-Chloro-8-fluorooctane** from 8-fluorooctan-1-ol.

Chosen Reagent: Thionyl chloride ($SOCl_2$) with a tertiary amine base (e.g., pyridine or triethylamine).

- Rationale: The reaction of alcohols with thionyl chloride is a reliable method for producing alkyl chlorides. It proceeds via a chlorosulfite intermediate. The byproducts (SO_2 and HCl) are gases, which simplifies purification. The addition of a base is crucial to neutralize the HCl generated, preventing potential side reactions.

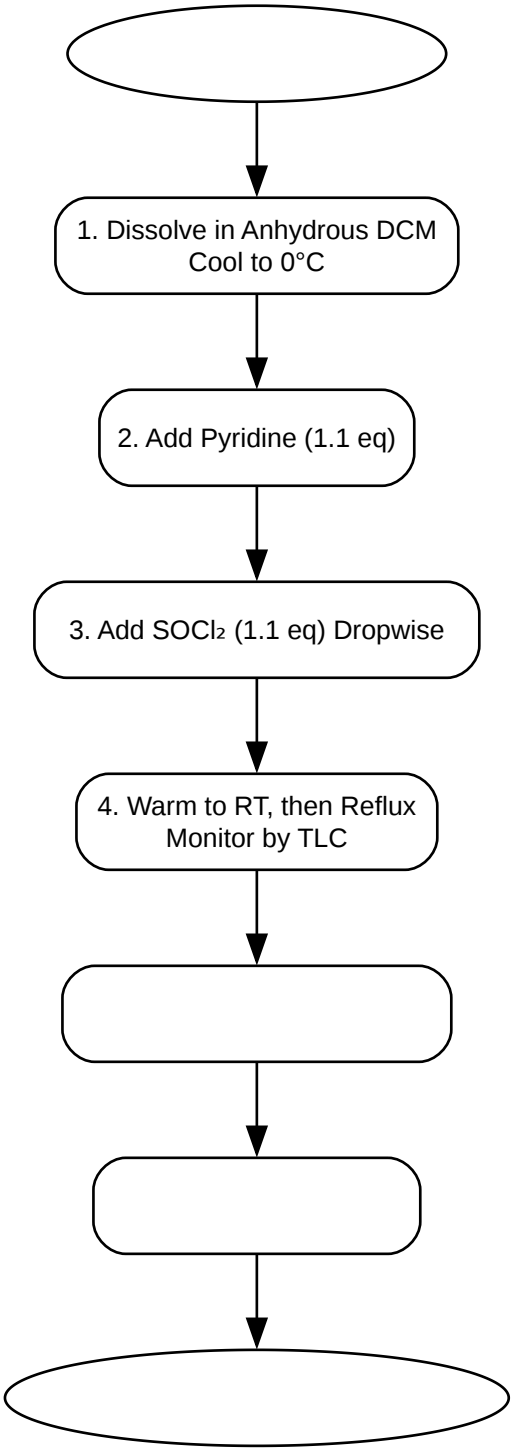
Step-by-Step Methodology

- Reaction Setup: A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize HCl) is charged with 8-fluorooctan-1-ol and a suitable anhydrous solvent (e.g., dichloromethane).

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- Cooling: The reaction vessel is cooled in an ice bath to 0°C to control the initial exothermic reaction.
- Base Addition: Pyridine or triethylamine (1.1 equivalents) is added to the solution.
- Reagent Addition: Thionyl chloride (1.1 equivalents) is dissolved in the anhydrous solvent and added dropwise via the dropping funnel over 30-60 minutes, maintaining the temperature at 0°C.
- Reaction Progression: After the addition is complete, the ice bath is removed, and the mixture is allowed to warm to room temperature. It is then heated to reflux and monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: The reaction mixture is cooled, and the excess solvent is removed under reduced pressure. The residue is quenched by carefully adding cold water. The aqueous layer is extracted multiple times with an organic solvent (e.g., diethyl ether).
- Purification: The combined organic extracts are washed with dilute acid (to remove the base), saturated sodium bicarbonate solution, and brine. The organic layer is then dried over an anhydrous salt (e.g., $MgSO_4$), filtered, and concentrated. The crude product is purified by fractional distillation under reduced pressure to yield pure **1-Chloro-8-fluorooctane**.

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Caption: Workflow for the synthesis of **1-Chloro-8-fluorooctane**.

Applications in Research and Development

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1-Chloro-8-fluorooctane serves as a valuable building block for creating more complex molecules, particularly in the fields of medicinal chemistry and materials science.[2] Its bifunctional nature allows for the sequential introduction of different functionalities.

- Pharmaceutical Synthesis: It can be used to introduce a fluorinated alkyl chain into a drug candidate. The fluorine atom can enhance metabolic stability, binding affinity, and lipophilicity. The chloro- end can be converted to other functional groups like amines, azides, or thiols to link the chain to a core scaffold.
- Surfactant and Materials Science: The compound can act as a precursor for specialized surfactants or polymers where a fluorinated tail and a functional head group are desired.[5]
- Chemical Probes: It can be used to synthesize chemical probes for studying biological systems, with one end for targeting and the other (containing the stable fluorine) for detection via ^{19}F-NMR spectroscopy.

Safety, Handling, and Storage

Proper handling of **1-Chloro-8-fluorooctane** is essential to ensure laboratory safety.[2]

- Hazards: The compound is an irritant to the eyes, skin, and respiratory system.[5] Upon heating to decomposition, it can emit highly toxic fumes of hydrogen chloride and hydrogen fluoride.[2][3] It has been reported as poisonous by intraperitoneal and subcutaneous routes in mouse toxicity studies.[3]
- Personal Protective Equipment (PPE): Always use in a well-ventilated fume hood. Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[4][5]
- Storage: Store the container tightly closed in a cool, dry, and dark place away from incompatible materials such as strong oxidizing agents.[5]
- Fire Safety: The compound has a flash point of 75.5°C, indicating moderate flammability.[2] Use appropriate extinguishing media such as carbon dioxide, dry powder, or alcohol-resistant foam.

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